

# Sulfamethylthiazole molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sulfamethylthiazole

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## An In-depth Technical Guide to Sulfamethylthiazole

This technical guide provides a comprehensive overview of the sulfonamide antibiotic, **Sulfamethylthiazole**. It is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on its chemical properties, mechanism of action, and relevant experimental protocols.

## Core Molecular and Physical Data

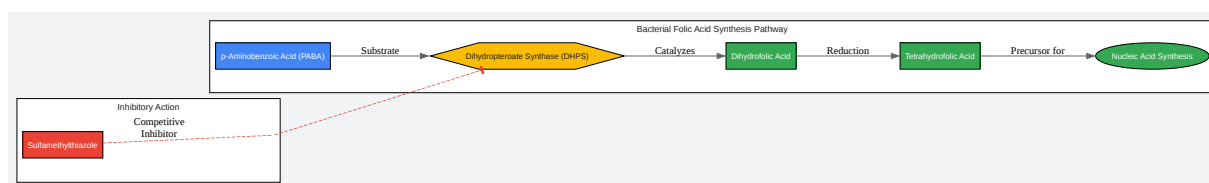
**Sulfamethylthiazole** is a member of the sulfonamide class of antibiotics.<sup>[1]</sup> Its fundamental chemical and physical properties are summarized below.

Property	Value	Source
Molecular Formula	C10H11N3O2S2	PubChem <sup>[1]</sup>
Molecular Weight	269.3 g/mol	PubChem <sup>[1]</sup>
IUPAC Name	4-amino-N-(4-methyl-1,3-thiazol-2-yl)benzenesulfonamide	PubChem <sup>[1]</sup>
CAS Number	515-59-3	PubChem <sup>[1]</sup>
XLogP3	0.5	PubChem <sup>[1]</sup>

## Mechanism of Action: Inhibition of Folate Synthesis

As a sulfonamide antibiotic, **Sulfamethylthiazole** functions by disrupting the metabolic pathways essential for bacterial growth.[2][3][4] Specifically, it acts as a competitive inhibitor of the enzyme dihydropteroate synthase (DHPS).[3] This enzyme is crucial for the synthesis of dihydrofolic acid, a precursor to folic acid, which is vital for the production of nucleic acids and proteins in bacteria.[3][4]

The mechanism is based on the structural similarity between **Sulfamethylthiazole** and para-aminobenzoic acid (PABA), the natural substrate for DHPS.[2][5] By binding to the active site of DHPS, **Sulfamethylthiazole** prevents PABA from being utilized, thereby halting the production of dihydrofolic acid.[3] This ultimately leads to a bacteriostatic effect, inhibiting the growth and proliferation of susceptible bacteria.[3] Mammalian cells are unaffected by this mechanism as they obtain folic acid from their diet rather than synthesizing it.[2]



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Caption: Bacterial folate synthesis pathway and the inhibitory action of **Sulfamethylthiazole**.

## Experimental Protocols: Quantitative Analysis by UV-Visible Spectrophotometry

A common method for the quantitative analysis of sulfonamides in bulk or pharmaceutical formulations is UV-Visible Spectrophotometry. The following is a generalized protocol that can be adapted for **Sulfamethylthiazole**.

Objective: To determine the concentration of **Sulfamethylthiazole** in a sample.

Principle: This method is based on the reaction of the primary amino group of the sulfonamide with a chromogenic agent, typically after diazotization, to form a colored product. The absorbance of this colored solution is then measured at its wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ), and the concentration is determined from a standard calibration curve.

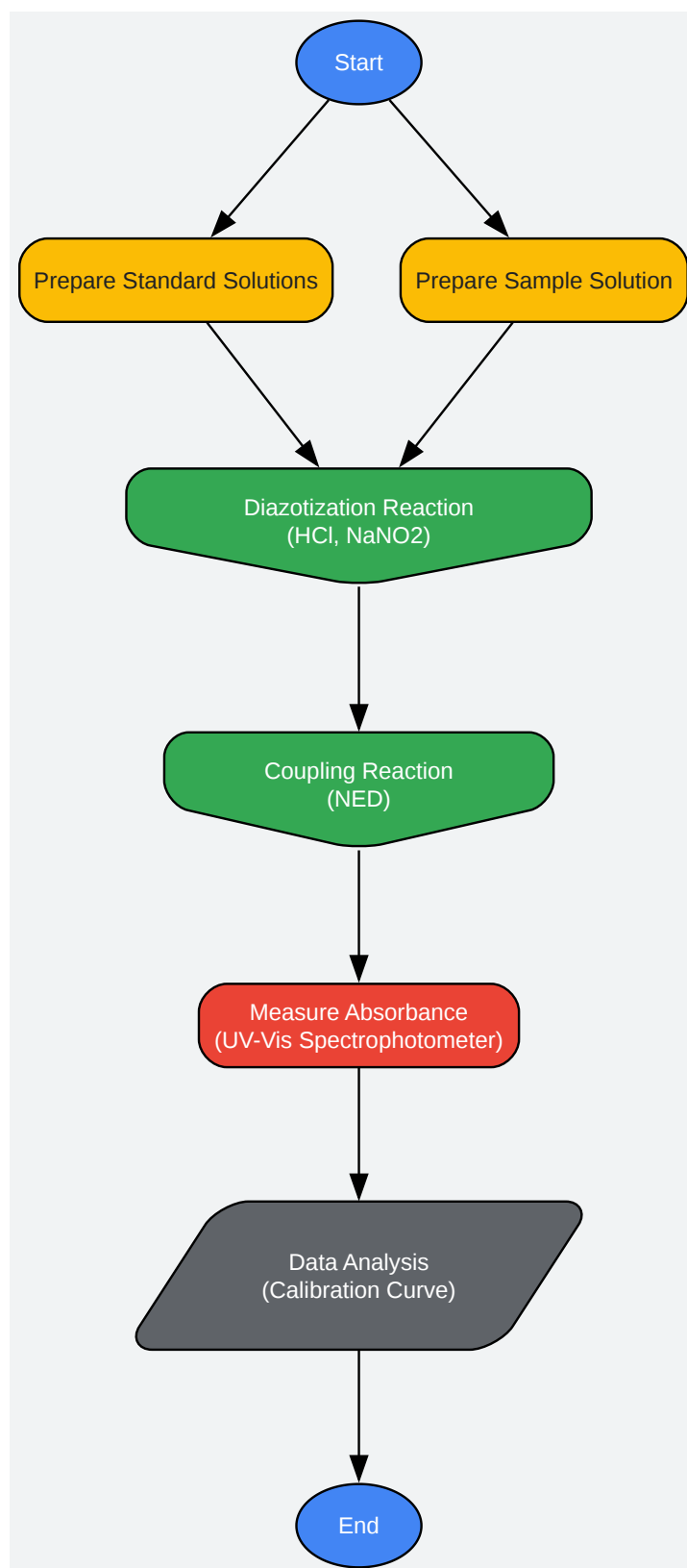
Materials and Reagents:

- **Sulfamethylthiazole** reference standard
- Hydrochloric acid (HCl)
- Sodium nitrite ( $\text{NaNO}_2$ ) solution
- Ammonium sulfamate solution
- N-(1-Naphthyl)ethylenediamine dihydrochloride (NED) solution
- Distilled water
- UV-Vis Spectrophotometer

Procedure:

- Preparation of Standard Stock Solution: Accurately weigh a specific amount of **Sulfamethylthiazole** reference standard and dissolve it in a suitable solvent (e.g., dilute HCl) to prepare a stock solution of known concentration.
- Preparation of Working Standard Solutions: Prepare a series of dilutions from the stock solution to create working standards of varying concentrations.
- Sample Preparation: Prepare the sample solution containing an unknown concentration of **Sulfamethylthiazole** in the same solvent as the standards.

- Color Development:
  - Take a known volume of each standard and sample solution in separate volumetric flasks.
  - Add HCl and cool the solutions in an ice bath.
  - Add sodium nitrite solution and allow the diazotization reaction to proceed.
  - Add ammonium sulfamate to remove excess nitrous acid.
  - Add NED solution to form the colored azo dye.
  - Dilute to the final volume with distilled water.
- Spectrophotometric Measurement:
  - Allow the color to stabilize.
  - Measure the absorbance of each solution at the  $\lambda_{\text{max}}$  against a reagent blank.
- Data Analysis:
  - Plot a calibration curve of absorbance versus the concentration of the standard solutions.
  - Determine the concentration of **Sulfamethylthiazole** in the sample solution by interpolating its absorbance on the calibration curve.



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Caption: Workflow for the quantitative analysis of **Sulfamethylthiazole**.

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## References

- 1. Sulfamethylthiazole | C<sub>10</sub>H<sub>11</sub>N<sub>3</sub>O<sub>2</sub>S<sub>2</sub> | CID 68194 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Sulfamethoxazole - Wikipedia [en.wikipedia.org]
- 3. What is the mechanism of Sulfamethoxazole? [synapse.patsnap.com]
- 4. homehealthpatienteducation.com [homehealthpatienteducation.com]
- 5. bocsci.com [bocsci.com]
- To cite this document: BenchChem. [Sulfamethylthiazole molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1211108#sulfamethylthiazole-molecular-weight-and-formula]

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